

"4-Penten-1-yl acetate" molecular formula and weight

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Compound of Interest

Compound Name: 4-Penten-1-yl acetate

Cat. No.: B073742

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Core Molecular Data

The fundamental molecular properties of **4-Penten-1-yl acetate** are summarized below. This data is foundational for any experimental or computational work involving this compound.

Property	Value
Molecular Formula	C ₇ H ₁₂ O ₂ [1] [2] [3] [4]
Molecular Weight	128.17 g/mol [1] [2] [4]

This information is derived from standardized chemical property databases and provides the basis for stoichiometric calculations, analytical characterization, and material safety data sheet (MSDS) information. The molecular formula indicates the elemental composition, while the molecular weight is crucial for converting between mass and molar quantities in experimental setups.

Due to the nature of the requested information, which pertains to fundamental and static molecular properties, there are no associated signaling pathways or complex experimental workflows to visualize. Therefore, a graphical representation is not applicable in this context.

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References

- 1. 4-penten-1-yl acetate, 1576-85-8 [thegoodscentcompany.com]
- 2. Page loading... [wap.guidechem.com]
- 3. chembk.com [chembk.com]
- 4. 4-Pentenyl acetate | C7H12O2 | CID 74096 - PubChem [pubchem.ncbi.nlm.nih.gov]
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